

# Technical Guide to the Physical Properties of 2-Benzyl-3-formylpropanoic Acid

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## Compound of Interest

Compound Name: 2-Benzyl-3-formylpropanoic acid

Cat. No.: B1217528

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Disclaimer: An extensive search of scientific literature and chemical databases did not yield experimentally determined physical properties for **2-Benzyl-3-formylpropanoic acid**. This guide, therefore, provides a comprehensive framework of the necessary experimental protocols and theoretical spectroscopic predictions required for the characterization of this compound.

## Predicted Physical and Chemical Properties

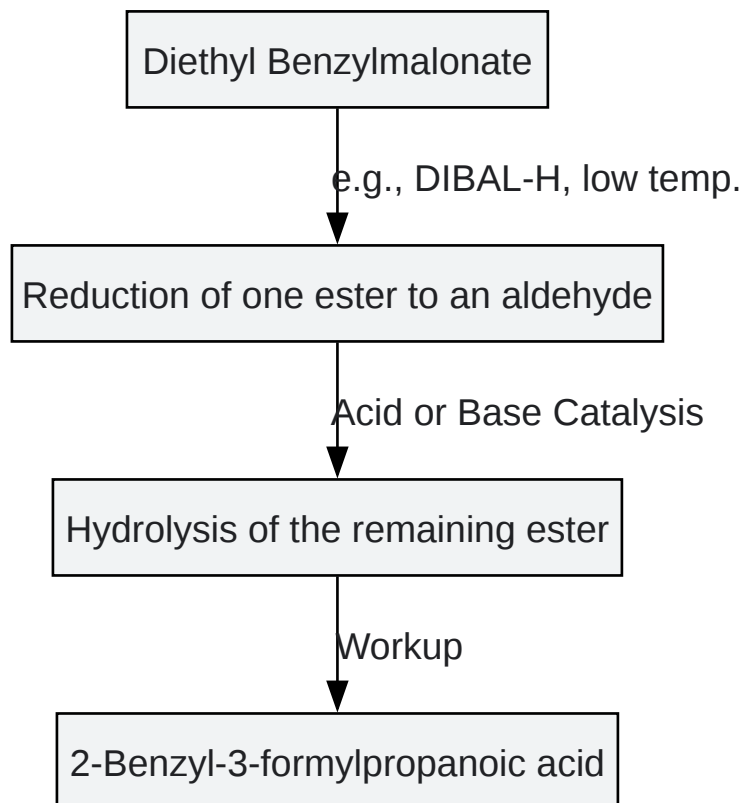
The following table summarizes the key physical properties of **2-Benzyl-3-formylpropanoic acid** and the basis for their prediction.

Property	Predicted Value / Characteristic
IUPAC Name	2-Benzyl-3-formylpropanoic acid
Chemical Formula	C <sub>11</sub> H <sub>12</sub> O <sub>3</sub>
Molecular Weight	208.21 g/mol
Melting Point	Expected to be a solid at room temperature. The melting point would likely be sharp if the compound is pure and can be determined experimentally.
Boiling Point	Expected to be relatively high due to its molecular weight and the presence of a carboxylic acid group capable of hydrogen bonding. Decomposition may occur at the boiling point.
Solubility	Likely insoluble in water but soluble in aqueous base (e.g., 5% NaOH, 5% NaHCO <sub>3</sub> ) due to the acidic carboxylic acid group. Expected to be soluble in common organic solvents like ethanol, acetone, and ethyl acetate. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
pKa	The carboxylic acid proton is expected to have a pKa in the range of 4-5, typical for aliphatic carboxylic acids.

## Proposed Synthesis and Experimental Protocols

As **2-Benzyl-3-formylpropanoic acid** is not readily available commercially, a plausible synthetic route would involve the hydrolysis and decarboxylation of a suitable precursor, such as a substituted malonic ester. A potential synthetic pathway is outlined below.

## Proposed Synthesis of 2-Benzyl-3-formylpropanoic Acid



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Caption: A potential synthetic workflow for **2-Benzyl-3-formylpropanoic acid**.

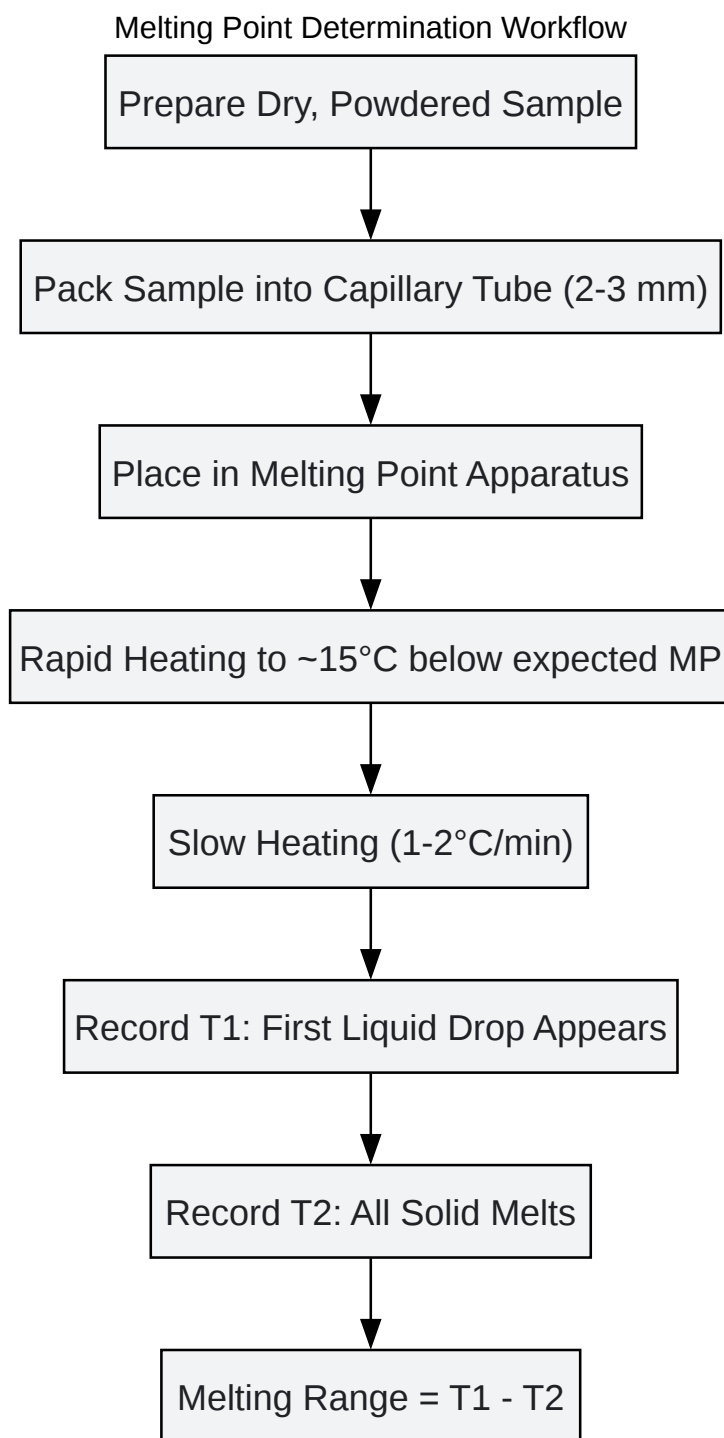
## Melting Point Determination

The melting point of a solid organic compound can be determined using a capillary melting point apparatus.[5][6][7][8]

Protocol:

- Ensure the sample of **2-Benzyl-3-formylpropanoic acid** is pure and completely dry.
- Finely powder a small amount of the sample.

- Pack the powdered sample into a capillary tube to a height of 2-3 mm.
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the block rapidly to a temperature approximately 15-20°C below the expected melting point.
- Decrease the heating rate to 1-2°C per minute to ensure thermal equilibrium.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Record the temperature at which the entire sample has turned into a clear liquid (the end of the melting range).
- A pure compound should exhibit a sharp melting range of 1-2°C.



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Caption: A generalized workflow for determining the melting point of a solid organic compound.

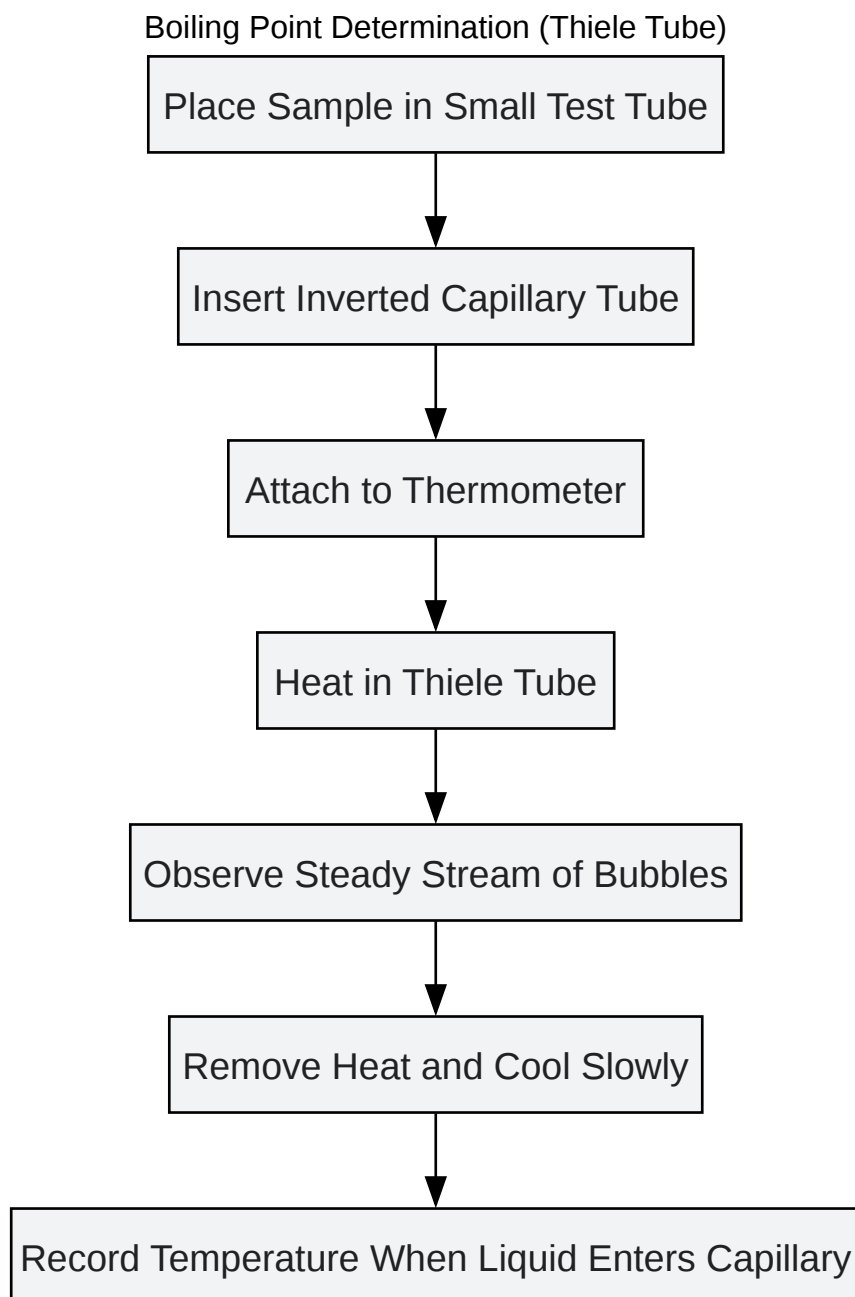
## Boiling Point Determination

Should **2-Benzyl-3-formylpropanoic acid** be a liquid at room temperature, or for the determination of its boiling point, a micro-boiling point or distillation method can be employed.

[9][10][11][12][13]

Protocol (Thiele Tube Method):

- Place a small amount (0.5-1 mL) of the liquid sample into a small test tube.
- Invert a sealed-end capillary tube and place it into the test tube with the open end submerged in the liquid.
- Attach the test tube to a thermometer.
- Heat the apparatus in a Thiele tube containing mineral oil.
- As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- Continue heating until a steady stream of bubbles is observed.
- Remove the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid begins to enter the capillary tube.



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Caption: A workflow for micro-boiling point determination using a Thiele tube.

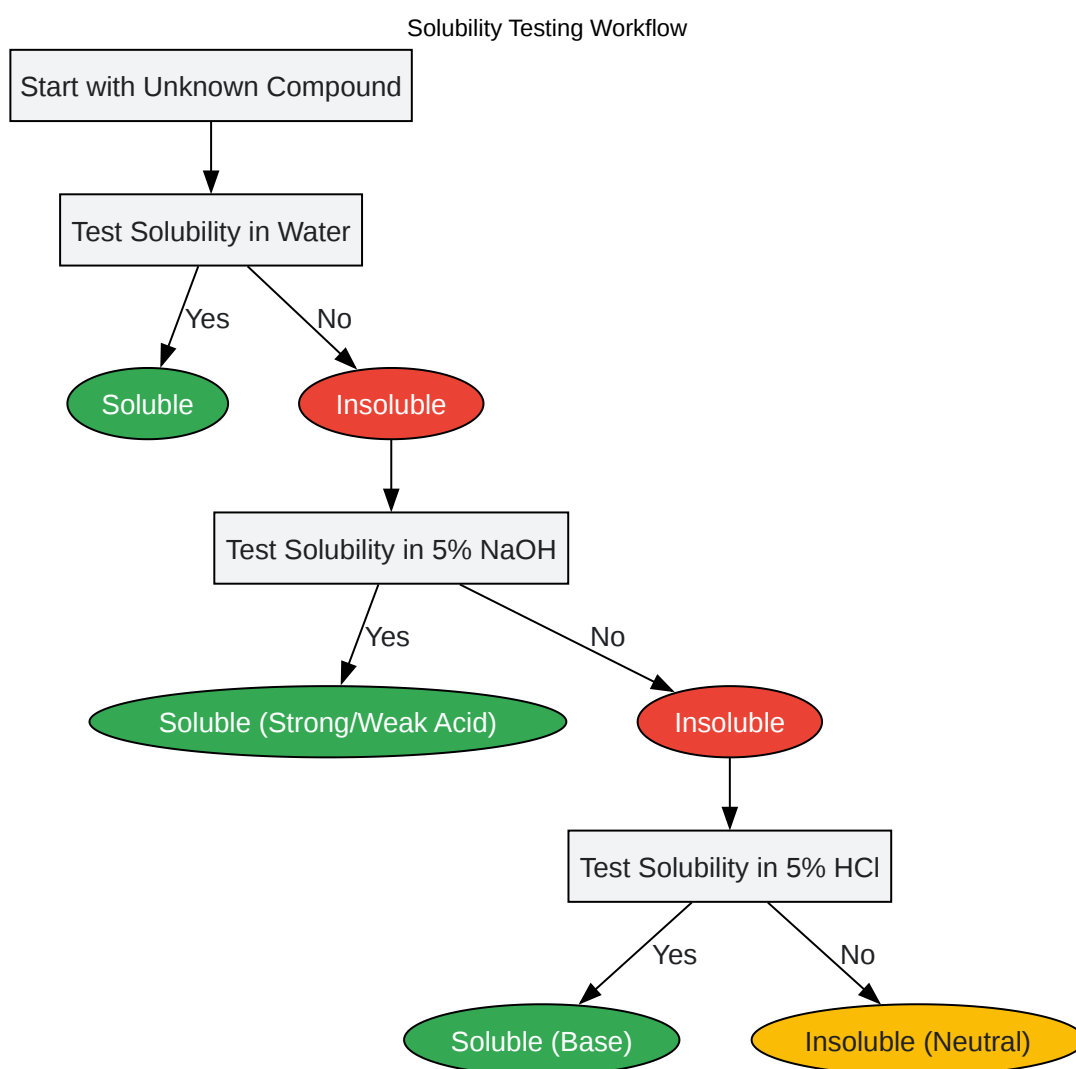
## Solubility Profile Determination

A systematic approach is used to determine the solubility of an organic compound in various solvents.<sup>[1][2][3][4]</sup>

Protocol:

- Add approximately 20 mg of the compound to 1 mL of the solvent in a test tube.
- Agitate the mixture for 1-2 minutes at room temperature.
- Observe if the solid dissolves completely.
- Test the solubility in the following solvents sequentially:
  - Water (H<sub>2</sub>O)
  - 5% Sodium Hydroxide (NaOH)
  - 5% Sodium Bicarbonate (NaHCO<sub>3</sub>)
  - 5% Hydrochloric Acid (HCl)
  - Organic solvents such as ethanol, acetone, and ethyl acetate.





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